

Personal protective equipment for handling 3-Amino-6-chloropicolinamide

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Compound of Interest

Compound Name: 3-Amino-6-chloropicolinamide

Cat. No.: B112112

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Essential Safety and Handling Guide for 3-Amino-6-chloropicolinamide

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Amino-6-chloropicolinamide**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and GHS Classification:

3-Amino-6-chloropicolinamide is a chemical compound that poses several health risks. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is classified as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Acute Toxicity, Dermal (Category 3): Toxic in contact with skin.[2]
- Acute Toxicity, Inhalation (Category 3): Toxic if inhaled.[2]
- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][2]

- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[1][2]
- Specific Target Organ Toxicity — Repeated Exposure (Category 2): May cause damage to organs through prolonged or repeated exposure.[2]

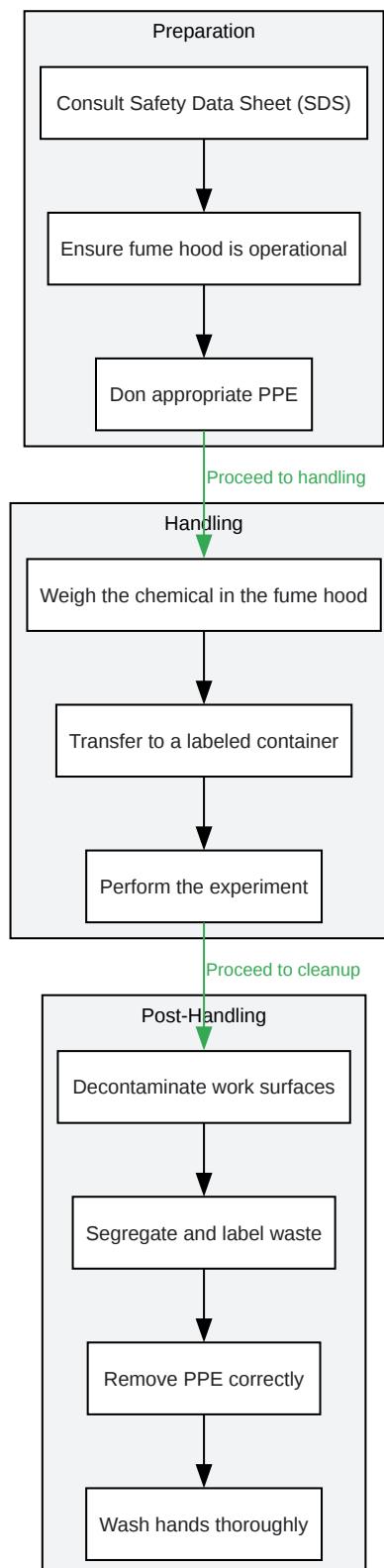
Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory when handling **3-Amino-6-chloropicolinamide** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[3]	To prevent skin contact, as the substance is toxic and causes skin irritation.[1][2]
Eye Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required if there is a splash hazard.[3]	To protect against serious eye irritation.[1][2]
Skin and Body Protection	Laboratory coat. For larger quantities or significant risk of contamination, consider flame-retardant antistatic protective clothing.[2][3]	To protect the skin from contact and contamination.
Respiratory Protection	Use only in a well-ventilated area, preferably under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator should be used.[4][5][6]	To prevent inhalation, as the substance is toxic and may cause respiratory irritation.[1][2]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for safely handling **3-Amino-6-chloropicolinamide** in a laboratory setting.



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Caption: Workflow for safely handling **3-Amino-6-chloropicolinamide**.

Disposal Plan

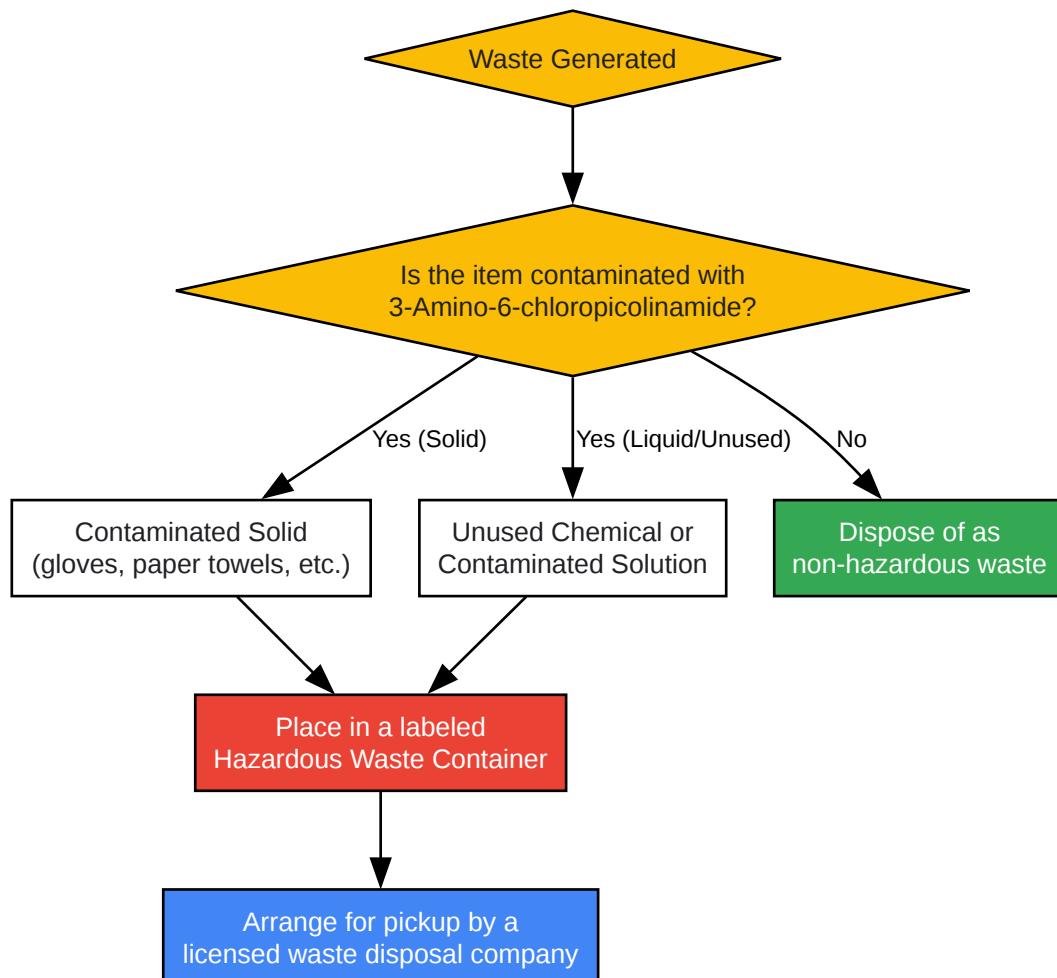
Proper disposal of **3-Amino-6-chloropicolinamide** and its contaminated waste is critical to prevent environmental harm and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste: All disposable items that have come into contact with **3-Amino-6-chloropicolinamide**, such as contaminated gloves, weigh boats, and paper towels, must be considered hazardous waste.^[7] These should be collected in a designated, clearly labeled, and sealed hazardous waste container.^[8]
- Unused Chemical: Unwanted **3-Amino-6-chloropicolinamide** should be disposed of as hazardous waste. Do not mix it with other waste streams unless compatibility is confirmed.
- Contaminated Solutions: Solutions containing this chemical should be collected in a labeled, sealed, and appropriate hazardous waste container.

Disposal Procedure:

All waste containing **3-Amino-6-chloropicolinamide** must be disposed of through an approved waste disposal company.^[9] Ensure that all waste containers are properly labeled with the chemical name and associated hazards. Follow all local, state, and federal regulations for hazardous waste disposal.



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Caption: Decision tree for the disposal of **3-Amino-6-chloropicolinamide** waste.

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